

Application Notes and Protocols: Preparation of Rhodium Nitrate Solution from Rhodium Black

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Compound of Interest

Compound Name: Rhodium nitrate

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Introduction

Rhodium nitrate, $\text{Rh}(\text{NO}_3)_3$, is a key precursor in the synthesis of various rhodium-based catalysts and advanced materials.[1][2] Its application is prominent in automotive catalytic converters for exhaust gas purification and in the chemical industry for various catalytic processes.[1] This document provides a detailed protocol for the preparation of a stable **rhodium nitrate** solution from rhodium black, a finely divided form of rhodium metal. The described method circumvents the chemical inertness of rhodium metal to direct dissolution in nitric acid by employing an intermediate conversion to rhodium hydroxide.[3][4]

Principle

Direct dissolution of rhodium black in nitric acid is not feasible due to the metal's high resistance to acid attack.[3] Therefore, a two-stage process is employed. First, rhodium black is digested in hot concentrated sulfuric acid to form rhodium(III) sulfate. Subsequently, the rhodium sulfate is converted to rhodium(III) hydroxide by precipitation with an alkali hydroxide. The purified rhodium(III) hydroxide readily dissolves in nitric acid to yield a stable rhodium(III) nitrate solution.[5][6][7][8]

Materials and Equipment

Reagents	Equipment
Rhodium Black (commercially available or prepared)	Heating mantle with magnetic stirrer
Concentrated Sulfuric Acid (98%)	Quartz crucible or other heat-stable vessel
Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH) solution (e.g., 4 N)	Fume hood
Nitric Acid (e.g., 62%)	Filtration apparatus (e.g., Büchner funnel, filter paper)
Deionized Water	pH meter or pH indicator paper
Beakers and other standard laboratory glassware	
Personal Protective Equipment (goggles, gloves, lab coat)	

Experimental Protocol

Part 1: Conversion of Rhodium Black to Rhodium(III) Hydroxide

- **Safety First:** All procedures should be conducted in a well-ventilated fume hood, wearing appropriate personal protective equipment, including acid-resistant gloves, safety goggles, and a lab coat. Concentrated acids and bases are highly corrosive.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Digestion in Sulfuric Acid:** In a heat-stable vessel such as a quartz crucible, carefully add rhodium black to concentrated sulfuric acid. The amount of rhodium black should be such that it can be fully dissolved in the acid upon heating.[\[6\]](#)
- **Heating:** Heat the mixture to a temperature range of 260-330°C for a duration of 0.5 to 2.0 hours.[\[5\]](#)[\[6\]](#) This step should be performed with caution due to the evolution of corrosive fumes. The strong oxidizing effect of hot, concentrated sulfuric acid converts the rhodium black into rhodium(III) sulfate.[\[6\]](#)
- **Cooling and Dilution:** After the reaction is complete (indicated by the dissolution of the black solid), allow the solution to cool to room temperature. Carefully and slowly dilute the acidic

solution with deionized water.

- **Precipitation of Rhodium(III) Hydroxide:** While stirring, add an alkaline solution (e.g., 4 N NaOH or KOH) to the diluted rhodium sulfate solution until the pH reaches a neutral or slightly basic range (pH 7-9).[6] This will precipitate rhodium as rhodium(III) hydroxide, a gelatinous solid.
- **Isolation and Washing of the Precipitate:** Separate the rhodium(III) hydroxide precipitate from the solution by filtration. Wash the precipitate thoroughly with hot deionized water (e.g., 90°C) to remove any residual sulfate and alkali metal ions.[1]

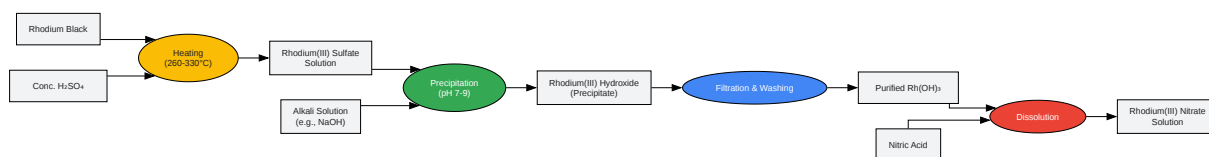
Part 2: Preparation of Rhodium(III) Nitrate Solution

- **Dissolution in Nitric Acid:** Transfer the washed rhodium(III) hydroxide precipitate to a beaker. Add nitric acid (e.g., 62%) to the precipitate and stir until the solid is completely dissolved, forming a **rhodium nitrate** solution.[5][6]
- **Concentration and Stabilization (Optional but Recommended):** To obtain a more concentrated and stable solution, the **rhodium nitrate** solution can be heated in a water bath (e.g., at 95°C) to reduce its volume.[1][7] This step is believed to accelerate the conversion of any intermediate compounds into the desired **rhodium nitrate**, leading to a higher purity solution.[1][7]
- **Final Product:** The resulting solution is a stable aqueous solution of rhodium(III) nitrate. The concentration can be determined by standard analytical techniques.

Quantitative Data Summary

Parameter	Value	Reference
Digestion Temperature	260 - 330 °C	[5][6]
Digestion Time	0.2 - 2.0 hours (0.5 - 1.0 hour preferred)	[5][6]
Precipitation pH	7 - 9	[6]
Washing Water Temperature	90 °C	[1]
Concentration Heating Temperature	95 °C	[1]
Example Nitric Acid Concentration	62 %	[6]
Reported Yield	Approximately 70%	[6]

Experimental Workflow



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Caption: Workflow for **Rhodium Nitrate** Solution Preparation.

Safety and Handling

Rhodium(III) nitrate and its solutions are corrosive and oxidizing agents.[9][10] Contact with combustible materials may cause a fire.[10] Inhalation can cause corrosive injuries to the

respiratory tract.[9][11] Ingestion can be harmful.[11] Always handle this chemical in a fume hood with appropriate personal protective equipment. Store in a cool, dry, well-ventilated area away from combustible materials.[10]

Stability and Storage

The **rhodium nitrate** solution prepared by this method is reported to have good thermal stability and can be stored for extended periods at room temperature without decomposition or precipitation.[5][6] Store in a tightly sealed container.

Conclusion

This protocol details a reliable and reproducible method for the preparation of **rhodium nitrate** solution from rhodium black. By converting the chemically inert rhodium black to a reactive rhodium hydroxide intermediate, a stable and high-purity **rhodium nitrate** solution can be obtained for use in research, catalyst manufacturing, and other applications. Adherence to the described safety precautions is essential throughout the procedure.

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